

Personal protective equipment for handling Resigratinib

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Compound of Interest

Compound Name: **Resigratinib**

Cat. No.: **B11935067**

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Essential Safety and Handling Guide for Resigratinib

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Resigratinib**, a potent, irreversible pan-FGFR (Fibroblast Growth Factor Receptor) inhibitor.[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Given its classification as a potentially hazardous compound with antineoplastic properties, stringent adherence to safety protocols is paramount to minimize exposure and ensure a safe laboratory environment.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Note: A specific Material Safety Data Sheet (MSDS) for **Resigratinib** is not publicly available. The following recommendations are based on best practices for handling potent, hazardous compounds and cytostatic agents.[\[6\]](#)[\[9\]](#)[\[10\]](#) Always consult your institution's environmental health and safety (EHS) department for specific guidelines and protocols.

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the primary defense against exposure to **Resigratinib**. The following table outlines the recommended PPE for various handling scenarios.

Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Powder)	- Double Nitrile Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Safety Goggles with Side Shields or Face Shield - N95 or FFP3 Respirator (in a certified chemical fume hood or ventilated balance enclosure)
Solution Preparation and Handling	- Double Nitrile Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Safety Goggles with Side Shields or Face Shield
Cell Culture and In Vitro Assays	- Nitrile Gloves - Lab Coat
In Vivo Dosing and Animal Handling	- Double Nitrile Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Safety Goggles with Side Shields or Face Shield - N95 or FFP3 Respirator (if aerosolization is possible)
Waste Disposal	- Double Nitrile Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Safety Goggles with Side Shields or Face Shield

It is critical to ensure that all PPE is rated for handling hazardous drugs and is disposed of as contaminated waste after a single use.[\[9\]](#)

Handling and Operational Plan

2.1. Designated Work Area: All work with **Resigratinib** powder and concentrated solutions should be conducted in a designated area, such as a certified chemical fume hood or a Class II biological safety cabinet, to prevent contamination of the general laboratory space.

2.2. Weighing and Reconstitution:

- Weighing of **Resigratinib** powder should be performed in a ventilated balance enclosure or a chemical fume hood to minimize inhalation exposure.
- Use dedicated spatulas and weighing papers, and dispose of them as contaminated waste immediately after use.

- When preparing stock solutions, add the solvent slowly to the powder to avoid aerosolization. **Resigratinib** is soluble in DMSO.[4]

2.3. Spills and Decontamination:

- In case of a spill, immediately alert others in the area.
- For small spills, use a chemotherapy spill kit to absorb and decontaminate the area.
- For large spills, evacuate the area and contact your institution's EHS department.
- Decontaminate surfaces with an appropriate agent (e.g., 10% bleach solution followed by 70% ethanol) after each use.

Disposal Plan

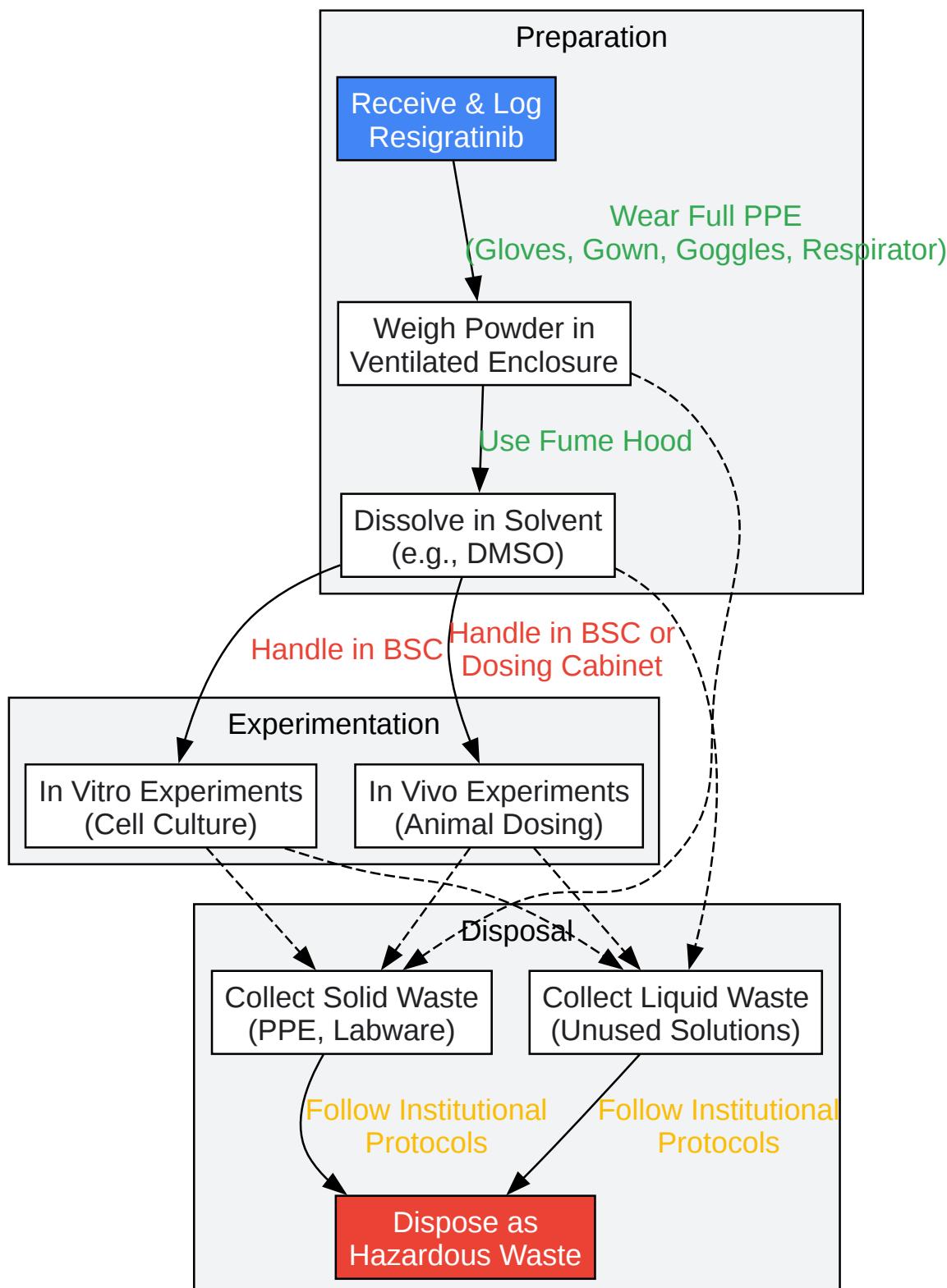
Proper disposal of **Resigratinib** and all contaminated materials is essential to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused Resigratinib (Powder or Solution)	<ul style="list-style-type: none">- Collect in a clearly labeled, sealed container for hazardous chemical waste.- Follow your institution's chemical waste disposal guidelines.
Contaminated Labware (e.g., tubes, pipette tips)	<ul style="list-style-type: none">- Place in a designated, puncture-proof sharps container or a labeled hazardous waste bag.
Contaminated PPE (e.g., gloves, gowns)	<ul style="list-style-type: none">- Dispose of in a designated hazardous waste container immediately after use.
Contaminated Animal Bedding and Carcasses	<ul style="list-style-type: none">- Handle as hazardous waste and dispose of according to your institution's vivarium and EHS protocols.

Never dispose of **Resigratinib** or contaminated materials in the regular trash or down the drain.

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps and safety precautions for handling **Resigratinib** from receipt to disposal.

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